Introduction: The Versatility of a Core Synthetic Building Block

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Compound of Interest		
Compound Name:	*9-Phenanthreneboronic Acid*	
CAS No.:	*68572-87-2*	
Cat. No.:	*B130628*	Get Quote

9-Phenanthreneboronic acid (9-PBA), identified by its CAS number 68572-87-2, is a specialized aromatic boronic acid that has emerged as a pivotal building block in modern organic synthesis.[1] Its unique structure, combining a rigid, polycyclic aromatic phenanthrene core with a versatile boronic acid functional group, makes it an indispensable reagent for researchers in materials science, organic electronics, and drug discovery. The significance of 9-PBA lies primarily in its utility as a coupling partner in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction, which enables the efficient construction of complex carbon-carbon bonds.[2][3]

This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of **9-Phenanthreneboronic acid**. We will delve into its fundamental structure and properties, explore its synthesis and reactivity, detail its critical role in the Suzuki-Miyaura coupling, and survey its diverse applications, from next-generation OLED materials to the synthesis of potent therapeutic agents.

Part 1: Molecular Architecture and Physicochemical Profile

Core Structure and Inherent Reactivity

At its heart, **9-Phenanthreneboronic acid** is a derivative where a boronic acid group [$-B(OH)_2$] is attached to the 9-position of the phenanthrene molecule.[2] This specific substitution pattern

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is not arbitrary; it is a direct consequence of the electronic structure of the phenanthrene nucleus.

The 9-position of phenanthrene is a locus of enhanced reactivity, particularly for electrophilic aromatic substitution.[4] This heightened reactivity stems from the superior resonance stabilization of the cationic intermediate (the Wheland complex) formed when an electrophile attacks this position. The positive charge can be delocalized across the polycyclic system while preserving two intact benzene rings, which is energetically more favorable compared to an attack at other positions.[4] This inherent electronic property makes the synthesis of 9-substituted phenanthrenes, including the precursor to 9-PBA, highly efficient.

The structure imparts several key characteristics:

- Rigid Aromatic System: The phenanthrene core provides a rigid, planar, and extended π-electron system, a crucial feature for applications in organic electronics where charge transport and photophysical properties are paramount.[2]
- Reactive Boronic Acid Moiety: The boronic acid group is the cornerstone of its synthetic utility, serving as the active component in cross-coupling reactions.[3]

Caption: Molecular structure of **9-Phenanthreneboronic acid**.

Physicochemical Properties

The physical and chemical properties of 9-PBA are critical for its handling, storage, and application in synthetic protocols. It typically presents as a white to light yellow crystalline powder.[1][5]

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Property	Value	Source(s)
CAS Number	68572-87-2	[1][6]
Molecular Formula	$C_{14}H_{11}BO_2$	[6][7]
Molecular Weight	222.05 g/mol	[6][8]
Appearance	White to beige or pale yellow powder	[1][8]
Melting Point	165-170 °C	[8][9]
Boiling Point	479.5 °C (Predicted)	[9]
Density	~1.26 g/cm³ (Predicted)	[1][9]
Purity	≥97-98%	[1][5][7]
Solubility	Soluble in Ethanol	[9]
pKa	8.53 (Predicted)	[9]
InChI Key	JCDAUYWOHOLVMH-UHFFFAOYSA-N	[6][7]

Part 2: Synthesis of 9-Phenanthreneboronic Acid

The most common and reliable method for synthesizing 9-PBA involves the lithiation of 9-bromophenanthrene followed by quenching with a trialkyl borate ester. This organometallic approach leverages the reactivity of the carbon-bromine bond to introduce the boronic acid functionality.

Synthetic Workflow: From Bromide to Boronic Acid

The causality behind this protocol is rooted in classic organometallic chemistry. The use of a strong organolithium base (n-BuLi) at very low temperatures (-78 °C) facilitates a halogen-metal exchange, converting the relatively unreactive aryl bromide into a highly nucleophilic aryllithium species. This intermediate is then trapped by the electrophilic boron atom of triisopropyl borate. The low temperature is critical to prevent side reactions and decomposition

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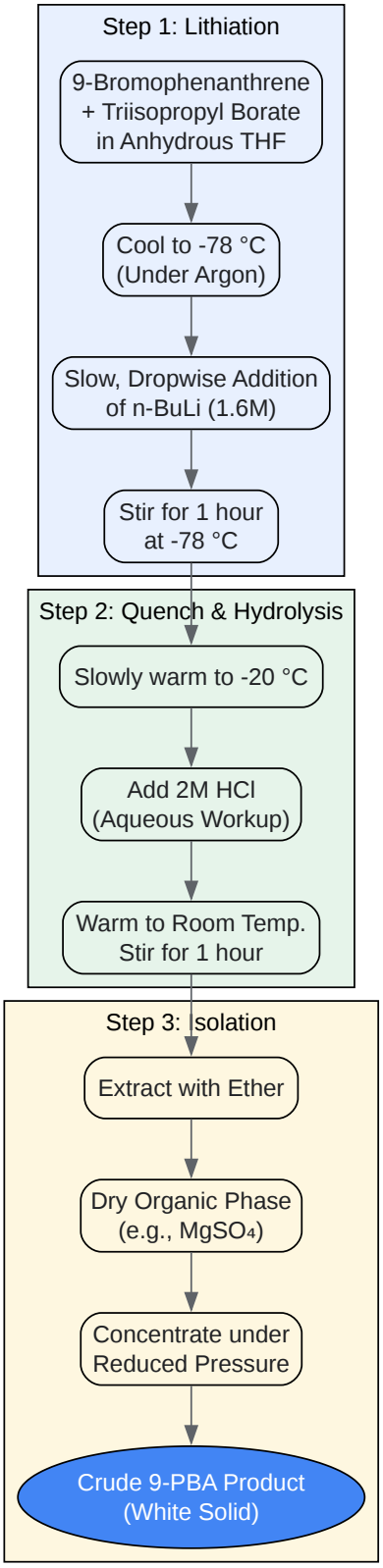
of the thermally sensitive aryllithium. The final step involves acidic workup to hydrolyze the boronate ester intermediate, yielding the desired **9-Phenanthreneboronic acid**.



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Caption: General workflow for the synthesis of 9-PBA.

Detailed Experimental Protocol

The following protocol is a representative procedure for the synthesis of 9-PBA.[10]

- Reaction Setup: Under an inert argon atmosphere, dissolve 9-bromophenanthrene (e.g., 1 g, 3.9 mmol) and triisopropyl borate (e.g., 1.35 ml, 5.85 mmol) in anhydrous tetrahydrofuran (THF, 30 ml) in a flask equipped with a magnetic stirrer.
- Lithiation: Cool the solution to -78 °C using a dry ice/acetone bath.
- Base Addition: Slowly add n-butyllithium (n-BuLi, 1.6 M in hexanes, e.g., 2.9 ml, 4.68 mmol) dropwise over a period of 1 hour, ensuring the internal temperature remains at -78 °C.
- Stirring: Continue stirring the reaction mixture at -78 °C for an additional hour after the addition is complete.
- Quenching and Hydrolysis: Slowly allow the mixture to warm to -20 °C. Quench the reaction by adding 2M hydrochloric acid (HCl, 20 ml).
- Final Stirring: Remove the cooling bath and allow the mixture to warm to room temperature (approx. 18 °C), stirring for 1 hour.
- Extraction and Isolation: Add diethyl ether (300 ml) for extraction. Separate the organic phase, dry it over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate the solvent under reduced pressure.
- Product: This procedure yields crude 9-phenanthrenylboronic acid as a white solid (typical yield: ~89%), which is often of sufficient purity for direct use in subsequent reactions.[10]

Part 3: The Suzuki-Miyaura Coupling: A Cornerstone Reaction

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The paramount application of **9-Phenanthreneboronic acid** is its role in the Suzuki-Miyaura cross-coupling reaction. This Nobel Prize-winning reaction is one of the most powerful methods for forming C(sp^2)-C(sp^2) bonds, linking the phenanthrene unit to other aryl or vinyl fragments.[2][11]

The Catalytic Cycle Explained

The self-validating nature of the Suzuki protocol lies in its robust and well-understood catalytic cycle, which efficiently regenerates the active palladium(0) catalyst. The choice of a base is crucial; it activates the boronic acid by forming a more nucleophilic boronate complex, which facilitates the key transmetalation step.[11]

- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-halide bond (e.g., an aryl bromide) to form a Pd(II) complex.
- Transmetalation: The organic group from the activated boronate complex is transferred to the Pd(II) center, displacing the halide. This is the step where the new C-C bond is poised to form.
- Reductive Elimination: The two organic fragments on the Pd(II) center couple and are eliminated, forming the final product and regenerating the Pd(0) catalyst, which re-enters the cycle.

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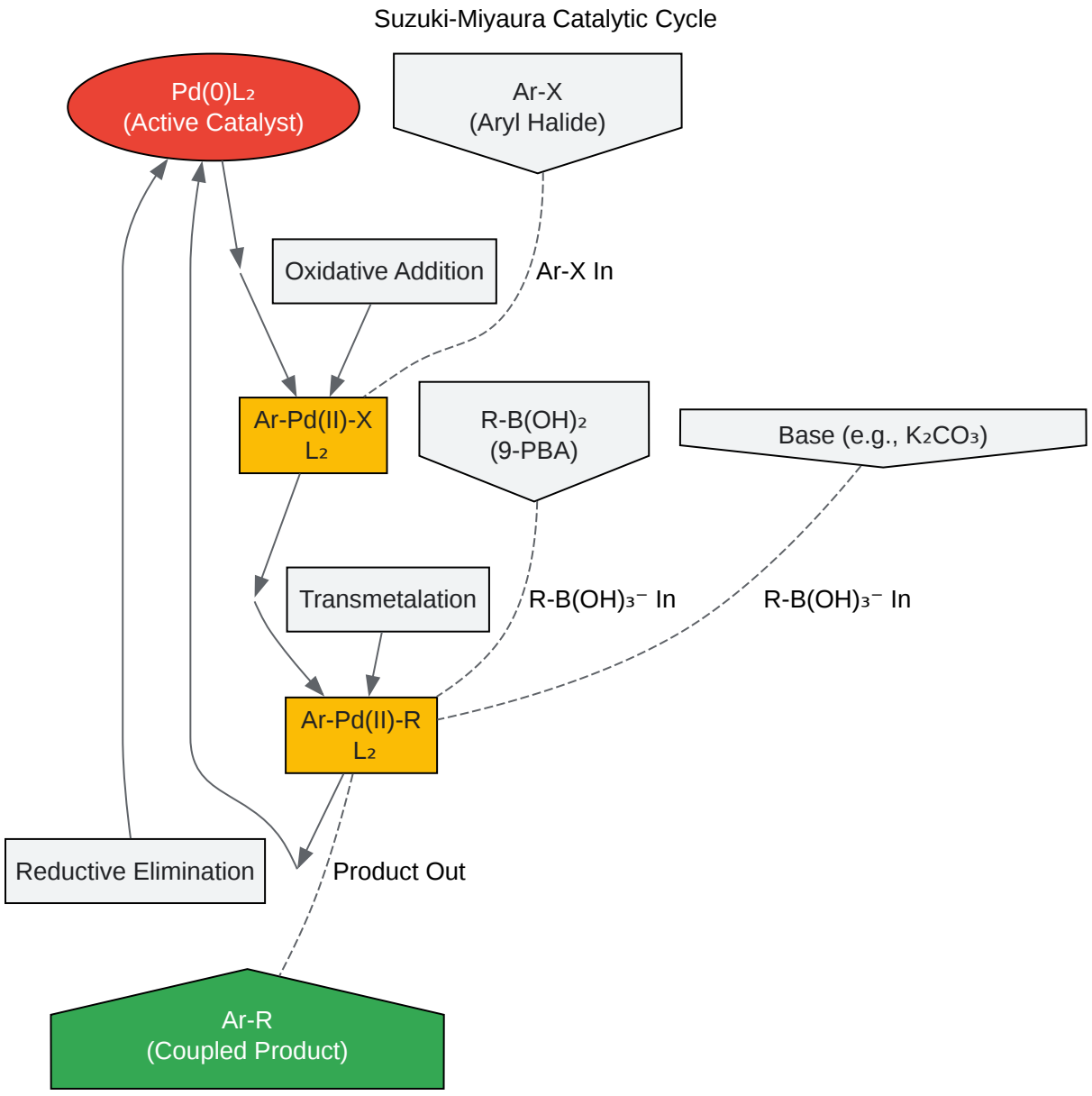

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Caption: The catalytic cycle of the Suzuki-Miyaura reaction.

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Part 4: Field-Proven Applications

The versatility of **9-Phenanthreneboronic acid** makes it a valuable precursor in several high-tech and research-intensive fields.

Materials Science: Organic Light-Emitting Diodes (OLEDs)

A primary application of 9-PBA is as an intermediate in the synthesis of materials for OLEDs.[1] The phenanthrene moiety provides thermal stability and a wide bandgap, which are desirable properties for host materials or emissive components in OLED devices.[12][13] By coupling 9-PBA with other aromatic units, chemists can fine-tune the photophysical properties (e.g., emission color, quantum yield) of the resulting materials.[12][14] The excellent thermal stability of phenanthrene derivatives is particularly advantageous for ensuring the longevity and reliability of OLED displays and lighting.[12]

Advanced Organic Synthesis

Beyond OLEDs, 9-PBA is a key reactant for creating large polycyclic aromatic hydrocarbons (PAHs) and electron-rich benzo[g,h,i]perylenes.[1][8] These complex structures are of significant interest in fundamental chemical research and for developing novel organic semiconductors and fluorescent probes.

Drug Discovery and Medicinal Chemistry

In the pharmaceutical sector, boronic acids are increasingly recognized as important pharmacophores. The first FDA-approved boronic acid-containing drug, Bortezomib (Velcade), highlighted their potential.[15] 9-PBA serves as a crucial building block in the synthesis of complex molecules with potential therapeutic activity. It has been used as a reactant in the development of:

- FLAP protein inhibitors as potential anti-inflammatory agents.[1][8]
- Aminoisoquinolinones as selective inhibitors of PARP-2 (Poly (ADP-ribose) polymerase 2), an enzyme family involved in DNA repair and a target for cancer therapy.[1][8]

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The ability to use 9-PBA to construct novel molecular scaffolds is invaluable for generating chemical libraries to explore structure-activity relationships in drug discovery programs.[16]

Part 5: Safety, Handling, and Storage

As with any laboratory chemical, proper handling of **9-Phenanthreneboronic acid** is essential for safety.

- Hazards: It is classified as an irritant. GHS hazard statements indicate that it causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[9][17]
- Precautions: Avoid breathing dust. Avoid contact with skin and eyes. Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[9]
- Storage: For optimal stability, 9-PBA should be stored in a tightly sealed container in a dry, dark place at room temperature.[9] It may contain varying amounts of its anhydride, which forms from the dehydration of the boronic acid.[8]

Conclusion

9-Phenanthreneboronic acid is far more than a simple chemical reagent; it is a versatile and powerful tool for molecular construction. Its unique combination of a rigid, electronically-rich phenanthrene core and a synthetically adaptable boronic acid group has cemented its role in cutting-edge research. From enabling the vibrant colors of OLED screens to providing the structural framework for potential new medicines, the applications of 9-PBA continue to expand. For researchers and scientists, a thorough understanding of its properties, synthesis, and reactivity is fundamental to harnessing its full potential in designing the next generation of advanced materials and therapeutics.

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